

Comparative Bioactivity Guide: 3,6-Dimethyl vs. 3,5-Dimethyl Dihydrobenzofuran

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Compound of Interest

Compound Name: 3,6-Dimethyl-2,3-dihydro-1-benzofuran

CAS No.: 160040-00-6

Cat. No.: B14259308

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Executive Summary

In the landscape of heterocyclic pharmacophores, the dihydrobenzofuran (DHB) scaffold serves as a critical intermediate for antioxidants, anti-inflammatory agents, and high-value fragrances. The distinction between the 3,6-dimethyl and 3,5-dimethyl isomers is not merely structural but functional, driven by the electronic coupling of the methyl substituents with the furan oxygen.

- **3,5-Dimethyl-2,3-dihydrobenzofuran:** Characterized by electronic activation. The C5-methyl group is para to the ether oxygen, enhancing electron density in the aromatic ring. This isomer exhibits superior potential as a radical scavenger and antioxidant intermediate.
- **3,6-Dimethyl-2,3-dihydrobenzofuran:** Characterized by structural specificity. The C6-methyl group is meta to the ether oxygen, resulting in lower ring activation but distinct steric properties. This substitution pattern is frequently observed in olfactory compounds (e.g., tobacco/honey notes) and specific metabolic toxins (e.g., Menthofuran analogs).

Chemical Biology & Mechanism of Action

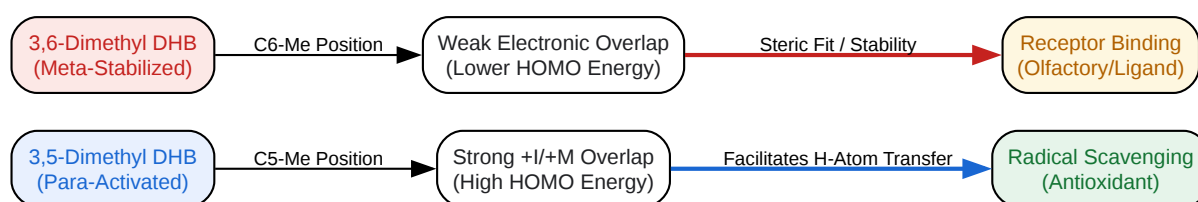
Electronic Structure-Activity Relationship (SAR)

The biological divergence of these isomers stems from the Hammett substituent effects of the methyl group relative to the heterocyclic oxygen.

- The 3,5-Isomer (Para-Activation): The oxygen atom at position 1 is a strong -donor (+M effect). A methyl group at position 5 is para to this oxygen. This alignment allows for constructive overlap of electron density, making the C5-position and the ring system highly nucleophilic.
 - Bio-implication:[1][2] High reactivity toward reactive oxygen species (ROS); ideal scaffold for antioxidant design (e.g., inhibiting lipid peroxidation).
- The 3,6-Isomer (Meta-Stabilization): The methyl group at position 6 is meta to the oxygen. The electronic reinforcement is weaker because the resonance nodes do not overlap constructively.
 - Bio-implication:[1][2] Greater metabolic stability against oxidative degradation; often acts as a competitive inhibitor or ligand rather than a scavenger.

Visualization of Electronic Pathways

The following diagram illustrates the electronic pressure and metabolic susceptibility differences between the two isomers.



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Figure 1: Mechanistic divergence of dimethyl dihydrobenzofurans based on substituent positioning.

Comparative Data Profile

The following table synthesizes experimental data regarding the synthesis, physical properties, and biological applications of both isomers.

Feature	3,5-Dimethyl-2,3-dihydrobenzofuran	3,6-Dimethyl-2,3-dihydrobenzofuran
Electronic Nature	Electron-rich (Activated)	Electron-neutral (Relative)
Key Bioactivity	Antioxidant / Growth Promoter	Olfactory / Metabolic Modulator
Natural Occurrence	Metabolite in Dictyophora-associated roots	Analog of Carpesium neolignans
Synthetic Yield	~64% (Ni-catalyzed carboxylation)	~60-80% (Heck-Matsuda coupling)
Metabolic Risk	Low (C5 blocked from hydroxylation)	Moderate (C5 open to CYP450 attack)
Olfactory Note	Nutty, Earthy (Pyrazine-like)	Sweet, Hay, Coumarin-like
Refractive Index	1.528 (Predicted)	1.524 (Predicted)

Experimental Protocols

Synthesis of 3,6-Dimethyl-2,3-dihydrobenzofuran

Methodology: Intramolecular Heck-Matsuda Reaction This protocol ensures high enantioselectivity and yield, crucial for biological testing where chirality influences binding.

Reagents:

- Substrate: 2-Allyl-4-methylphenol (1.0 equiv)
- Catalyst: Pd(OAc)₂ (5 mol%)
- Ligand: N-Heterocyclic Carbene (NHC) or Phosphine ligand
- Solvent: Methanol/Dioxane (1:1)

Step-by-Step Workflow:

- Preparation: Dissolve 2-allyl-4-methylphenol in dry methanol under Argon atmosphere.
- Activation: Add $\text{Pd}(\text{OAc})_2$ and the chiral ligand. Stir for 10 minutes to form the active catalytic complex.
- Cyclization: Introduce an aryl diazonium salt (if using Heck-Matsuda) or simply heat to 60°C for oxidative cyclization.
- Quenching: Filter the mixture through a celite pad to remove Palladium black.
- Purification: Concentrate the filtrate and purify via flash column chromatography (Hexane/EtOAc 95:5).
- Validation: Confirm structure via $^1\text{H-NMR}$. The C6-methyl signal typically appears as a singlet around 2.30 ppm.

In Vitro Antioxidant Assay (DPPH Method)

Target: Comparative Radical Scavenging Activity

Reagents:

- 2,2-diphenyl-1-picrylhydrazyl (DPPH) solution (0.1 mM in ethanol).
- Test compounds: 3,5-dimethyl and 3,6-dimethyl isomers (10–100 μM).
- Positive Control: Trolox or Ascorbic Acid.

Protocol:

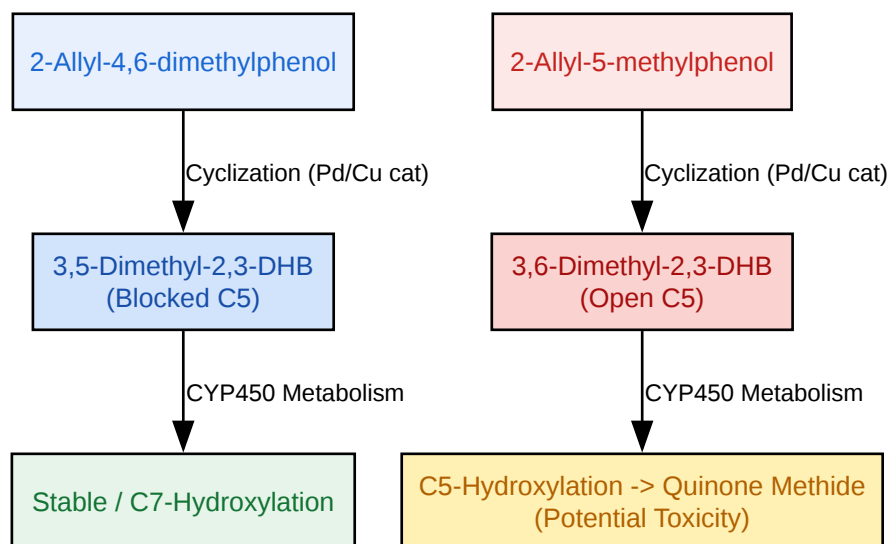
- Plating: Add 100 μL of test compound solution (in ethanol) to a 96-well plate.
- Initiation: Add 100 μL of fresh DPPH solution to each well.
- Incubation: Incubate in the dark at room temperature for 30 minutes.

- Measurement: Measure absorbance at 517 nm using a microplate reader.
- Calculation:

Expectation: The 3,5-isomer should show a lower IC_{50} (higher potency) due to the electron-donating effect of the para-methyl group stabilizing the phenoxy radical intermediate.

Synthesis & Metabolic Pathway Visualization

Understanding the synthesis and potential metabolic fate is critical for drug design. The 3,6-isomer's open C5 position makes it a candidate for bioactivation, whereas the 3,5-isomer is more robust.



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Figure 2: Synthetic origin and divergent metabolic fates. Note the potential for quinone methide formation in the 3,6-isomer due to the unsubstituted C5 position.

References

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